

Application Notes and Protocols: 3-Butoxy-1-propanol in Industrial Cleaner Formulations

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Compound of Interest

Compound Name: 3-Butoxy-1-propanol

Cat. No.: B156417

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These application notes provide a detailed overview of the use of **3-Butoxy-1-propanol**, a propylene glycol ether, in the formulation of industrial cleaning agents. This document outlines its key properties, functions, and includes experimental protocols for performance evaluation.

Introduction

3-Butoxy-1-propanol, also known as propylene glycol n-butyl ether (PnB), is a versatile and effective solvent and coupling agent widely utilized in the formulation of industrial and institutional cleaners.[1] Its amphiphilic nature, possessing both a hydrophilic hydroxyl group and a hydrophobic butoxy group, allows it to dissolve a wide range of soils, including oils, greases, and other organic residues.[1] This makes it a valuable component in heavy-duty degreasers, hard surface cleaners, and all-purpose cleaning formulations.[2][3] Furthermore, its properties as a coupling agent aid in stabilizing aqueous formulations containing various surfactants and builders, ensuring product homogeneity.[4]

Physicochemical Properties of 3-Butoxy-1-propanol

A summary of the key physical and chemical properties of **3-Butoxy-1-propanol** is presented in Table 1. These properties are crucial for formulators to consider when developing new cleaning products.

Property	Value	Reference(s)
Chemical Formula	C ₇ H ₁₆ O ₂	[5]
Molecular Weight	132.20 g/mol	[5]
CAS Number	10215-33-5	[5]
Appearance	Colorless liquid	[6]
Odor	Mild, ether-like	[6]
Boiling Point	~188 °C	[6]
Flash Point	~85 °C (closed cup)	[6]
Density	~0.87 g/cm ³	[6]
Kauri-Butanol (Kb) Value	96	[7]
Surface Tension	27.4 dynes/cm @ 25°C	[7]
Solubility in Water	5.5 g in 100g water	[8]

Key Functions in Industrial Cleaners

The primary roles of **3-Butoxy-1-propanol** in industrial cleaning formulations are as a solvent and a coupling agent.

- **Solvent Action:** **3-Butoxy-1-propanol** possesses a high solvency power, as indicated by its Kauri-butanol value of 96.[7] The Kauri-butanol value is a measure of the ability of a hydrocarbon solvent to dissolve kauri gum, with higher values indicating stronger solvency. [7] This property allows it to effectively dissolve and lift a variety of soils, including:
 - Greases and oils[1]
 - Waxes and resins[1]
 - Inks and adhesives
- **Coupling Agent:** In aqueous cleaning formulations, **3-Butoxy-1-propanol** acts as a hydrotrope, or coupling agent. It improves the miscibility of otherwise immiscible

components, such as surfactants and builders, in the water-based system.^[4] This ensures the final product is a stable, homogenous solution.

Example Formulations

The following are example formulations for industrial cleaners that can incorporate **3-Butoxy-1-propanol**. The concentration of **3-Butoxy-1-propanol** can be adjusted based on the desired performance characteristics.

Table 2: Example Formulation for a Heavy-Duty Degreaser

Ingredient	Function	Weight %
Water	Diluent	72.0
Tetrapotassium Pyrophosphate (TKPP)	Builder/Alkalinity	4.0
Sodium Metasilicate Pentahydrate	Builder/Alkalinity	3.0
Potassium Hydroxide (45%)	Alkalinity	10.0
Anionic/Nonionic Surfactant Blend	Detergency, Wetting	5.0
3-Butoxy-1-propanol (PnB)	Solvent	3.0 - 8.0

Table 3: Example Formulation for a Hard Surface Cleaner

Ingredient	Function	Weight %
Water	Diluent	80.0 - 90.0
Nonionic Surfactant (e.g., Alcohol Ethoxylate)	Detergency	2.0 - 5.0
Chelating Agent (e.g., EDTA)	Water Softener	0.5 - 2.0
3-Butoxy-1-propanol (PnB)	Solvent & Coupling Agent	1.0 - 5.0
pH Adjuster (e.g., Monoethanolamine)	pH Control	To desired pH
Fragrance & Dye	Aesthetics	q.s.

Experimental Protocols for Performance Evaluation

To assess the efficacy of industrial cleaners formulated with **3-Butoxy-1-propanol**, standardized testing methods are employed. Below are detailed protocols for key performance evaluations.

Protocol for Determining Soil Removal Efficiency (ASTM D4488)

This protocol is adapted from ASTM D4488 for testing the cleaning performance of products on resilient flooring and washable walls.[\[9\]](#)[\[10\]](#)

Objective: To quantify the ability of a cleaning formulation to remove a standardized soil from a substrate.

Materials:

- Gardner Straight Line Washability and Abrasion Machine[\[2\]](#)
- White vinyl tiles (or other specified substrate)[\[9\]](#)
- Standardized soil (e.g., Hucker's Soil Formulation)
- Spectrophotometer or Colorimeter

- Sponge or other specified applicator

Procedure:

- Substrate Preparation:
 - Clean the vinyl tiles with a standard detergent and rinse thoroughly.
 - Measure the initial reflectance (R_1) of the clean, dry tiles using a spectrophotometer.
- Soiling:
 - Apply a standardized amount of soil uniformly to a defined area of the tiles.
 - Allow the soiled tiles to dry for a specified period (e.g., 24 hours) at a controlled temperature and humidity.
 - Measure the reflectance of the soiled tiles (R_2).
- Cleaning:
 - Mount the soiled tile in the Gardner scrub tester.
 - Saturate the sponge applicator with the test cleaning formulation.
 - Scrub the tile for a set number of cycles (e.g., 20 cycles) with a defined pressure.
 - Rinse the tile with deionized water and allow it to dry completely.
- Evaluation:
 - Measure the final reflectance (R_3) of the cleaned tile.
 - Calculate the Soil Removal Efficiency (%) using the following formula: $\text{Efficiency (\%)} = [(R_3 - R_2) / (R_1 - R_2)] \times 100$

Data Presentation: The results should be presented in a table comparing the soil removal efficiency of different formulations.

Table 4: Example Data Table for Soil Removal Efficiency

Formulation ID	3-Butoxy-1-propanol Conc. (%)	Average Soil Removal Efficiency (%)	Standard Deviation
Control (No Solvent)	0		
Formulation A	2.0		
Formulation B	4.0		
Formulation C	6.0		

Protocol for Evaluating Degreasing Performance (Gardner Scrub Test)

This protocol utilizes the Gardner scrub tester to assess the ability of a formulation to remove greasy soils.[\[11\]](#)[\[12\]](#)

Objective: To evaluate the degreasing efficacy of a cleaning formulation.

Materials:

- Gardner Straight Line Washability and Abrasion Machine
- Stainless steel or ceramic coupons
- Standardized greasy soil (e.g., a mixture of vegetable oil, animal fat, and mineral oil)
- Analytical balance

Procedure:

- Coupon Preparation:
 - Clean and weigh the coupons (W_1).
- Soiling:

- Apply a consistent amount of the greasy soil to each coupon.
- Weigh the soiled coupons (W_2).
- Cleaning:
 - Mount the soiled coupon in the Gardner scrub tester.
 - Apply the cleaning formulation to the coupon or the scrubbing medium.
 - Scrub for a predetermined number of cycles.
 - Rinse the coupon thoroughly and dry it.
- Evaluation:
 - Weigh the cleaned and dried coupon (W_3).
 - Calculate the percentage of grease removed: Grease Removal (%) = $\frac{[(W_2 - W_1) - (W_3 - W_1)]}{(W_2 - W_1)} \times 100$

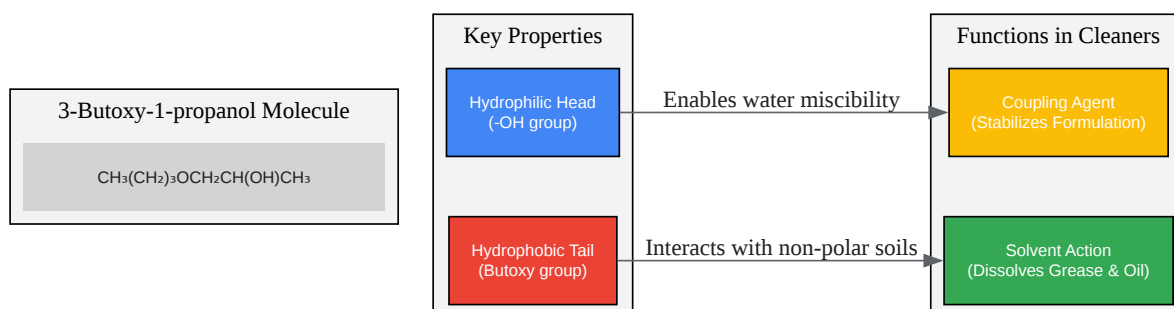
Data Presentation: The data can be tabulated to compare the degreasing performance of different formulations.

Table 5: Example Data Table for Degreasing Performance

Formulation ID	3-Butoxy-1-propanol Conc. (%)	Average Grease Removal (%)	Standard Deviation
Control (No Solvent)	0		
Formulation D	3.0		
Formulation E	5.0		
Formulation F	7.0		

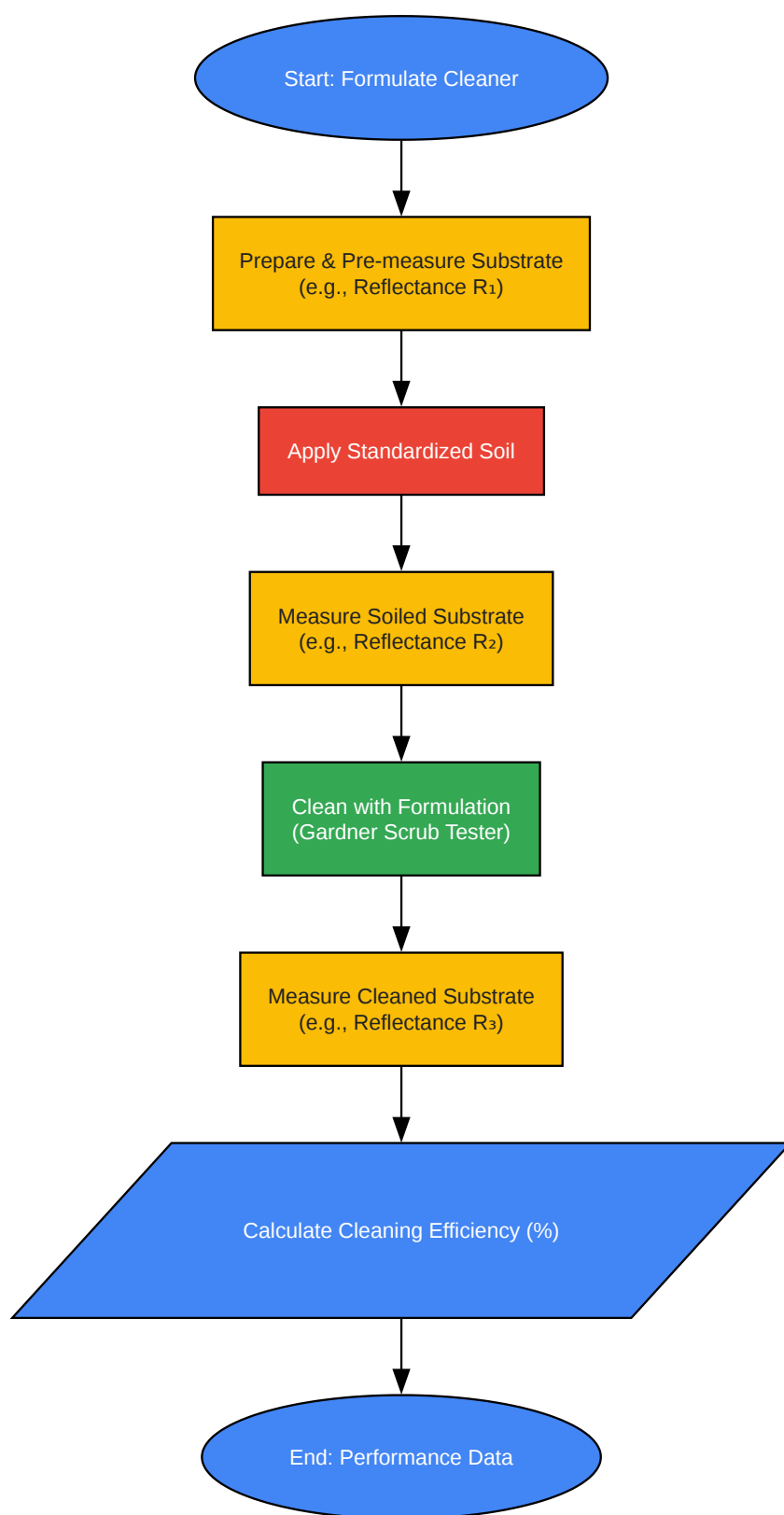
Visualizations

The following diagrams illustrate key concepts and workflows related to the use of **3-Butoxy-1-propanol** in industrial cleaners.



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Caption: Molecular structure and functions of **3-Butoxy-1-propanol**.



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